

rubidium chlorate molecular weight and formula.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Rubidium chlorate*

Cat. No.: *B078869*

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Technical Data Sheet: Rubidium Chlorate

Prepared for: Researchers, Scientists, and Drug Development Professionals
Subject: Molecular Weight and Formula of **Rubidium Chlorate**

This document provides a concise technical summary of the chemical formula and molecular weight of **rubidium chlorate**.

Chemical Formula

The chemical formula for **rubidium chlorate** is RbClO_3 ^{[1][2][3]}. This formula indicates that each molecule of **rubidium chlorate** is composed of one rubidium atom (Rb), one chlorine atom (Cl), and three oxygen atoms (O).

Molecular Weight

The molecular weight of a compound is determined by the sum of the atomic weights of its constituent atoms. The standard atomic weights for the elements in **rubidium chlorate** are detailed below.

Table 1: Atomic Weights of Constituent Elements

Element	Symbol	Atomic Weight (u)
Rubidium	Rb	85.4678[4][5]
Chlorine	Cl	35.45[6][7]
Oxygen	O	15.999[8][9]

The molecular weight of **rubidium chlorate** (RbClO_3) is calculated as follows:

- Molecular Weight = $(1 \times \text{Atomic Weight of Rb}) + (1 \times \text{Atomic Weight of Cl}) + (3 \times \text{Atomic Weight of O})$
- Molecular Weight = $(85.4678) + (35.45) + (3 \times 15.999)$
- Molecular Weight = $85.4678 + 35.45 + 47.997$
- Molecular Weight = 168.9148 u

Based on established chemical data, the accepted molecular weight for **rubidium chlorate** is 168.919 g/mol [1][2][3]. The minor difference from the above calculation is due to variations in standard atomic weight values used in different sources.

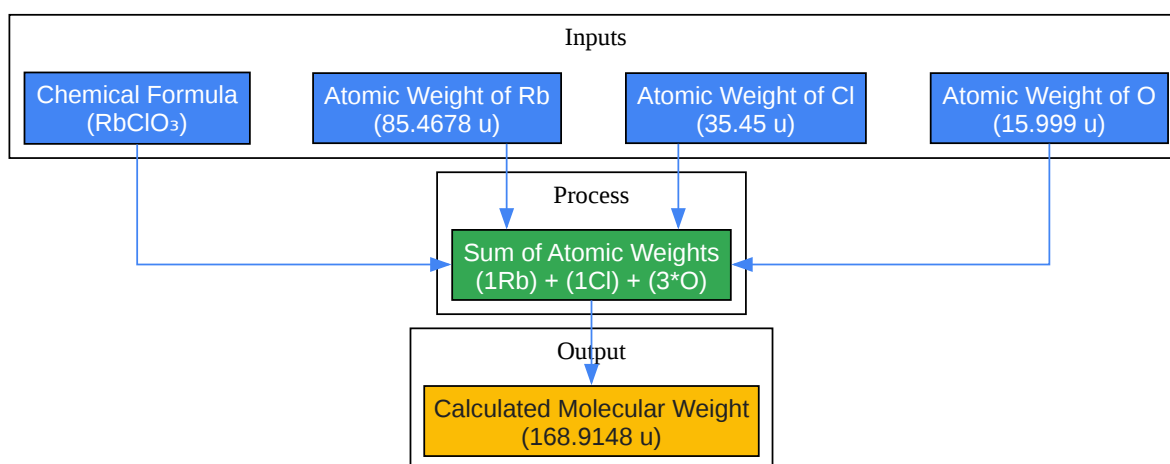
Table 2: Summary of **Rubidium Chlorate** Properties

Property	Value
Chemical Formula	RbClO_3 [1][2][3]
Molecular Weight	168.919 g/mol [1][2][3]
CAS Registry Number	13446-71-4[1][2]

Logical Relationship Diagram

The determination of a compound's molecular weight is a direct calculation based on its chemical formula and the atomic weights of its elements. This straightforward, linear process does not involve complex signaling pathways or experimental workflows that would necessitate a detailed diagram.

However, to adhere to the visualization requirement, the logical flow for calculating the molecular weight is presented below.



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Caption: Logical workflow for molecular weight calculation.

Note: The topic of determining the molecular weight of a simple inorganic compound like **rubidium chlorate** is fundamental and does not involve complex experimental protocols beyond standard analytical chemistry techniques (e.g., mass spectrometry) used for atomic weight determination. Therefore, a section on detailed experimental protocols is not applicable for this specific guide.

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- To cite this document: BenchChem. [rubidium chlorate molecular weight and formula.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b078869#rubidium-chlorate-molecular-weight-and-formula]

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